

(4-Hydroxy-quinazolin-2-ylsulfanyl)-acetic acid activity compared to known antibiotics

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Compound of Interest

Compound Name: (4-Hydroxy-quinazolin-2-ylsulfanyl)-acetic acid

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A Comparative Analysis of the Antimicrobial Activity of **(4-Hydroxy-quinazolin-2-ylsulfanyl)-acetic acid** and its Analogs Against Known Antibiotics

Introduction

In the persistent battle against antimicrobial resistance, the exploration of novel chemical scaffolds is paramount for the development of next-generation therapeutic agents. Quinazoline derivatives have emerged as a promising class of heterocyclic compounds, demonstrating a wide spectrum of biological activities, including antibacterial and antifungal properties.[\[1\]](#)[\[2\]](#)[\[3\]](#) [\[4\]](#) This guide provides a comparative overview of the antimicrobial activity of **(4-Hydroxy-quinazolin-2-ylsulfanyl)-acetic acid** and its structurally related 2-thioxo-quinazolin-4(3H)-one analogs against a panel of clinically relevant bacterial and fungal strains. The performance of these compounds is benchmarked against established antibiotics to offer a clear perspective on their potential as future antimicrobial agents. The probable mechanism of action for some of these derivatives involves the inhibition of DNA gyrase, a crucial enzyme for bacterial replication.[\[5\]](#)[\[6\]](#)

Data Presentation

The antimicrobial efficacy of various quinazolinone derivatives is summarized below. The data is presented as Minimum Inhibitory Concentration (MIC) in $\mu\text{g/mL}$, which represents the lowest concentration of a compound that inhibits the visible growth of a microorganism.

Table 1: Antibacterial Activity of Quinazolinone Derivatives Compared to Standard Antibiotics

Compound/ Antibiotic	Staphyloco ccus aureus (Gram- positive)	Streptococc us pneumonia e (Gram- positive)	Escherichia coli (Gram- negative)	Pseudomon as aeruginosa (Gram- negative)	Reference(s)
(4-Hydroxy- quinazolin-2- ylsulfanyl)- acetic acid Analogues					
2-Thioxo- benzo[g]quin azolin-4(3H)- one	Potent Activity	Not Reported	Moderate Activity	Not Reported	[1]
Derivative 8					
2-Thioxo- benzo[g]quin azolin-4(3H)- one	Potent Activity	Not Reported	Moderate Activity	Not Reported	[1]
Derivative 23					
VMA-17-04	16	Not Reported	Not Reported	Not Reported	[7]
VMA-13-05	64	Not Reported	Not Reported	Not Reported	[7]
VMA-17-01	32	Not Reported	Not Reported	Not Reported	[7]
Standard Antibiotics					
Ampicillin	Varies	Varies	Varies	Varies	[1]
Gentamicin	Varies	Varies	Varies	Varies	[1]
Ciprofloxacin	1.56	Not Reported	1.56	0.78	[3]
Amoxicillin Trihydrate	4	Not Reported	8	Not Reported	[5]

Table 2: Antifungal Activity of Quinazolinone Derivatives Compared to a Standard Antifungal Agent

Compound/Antifungal	Candida albicans	Aspergillus niger	Reference(s)
(4-Hydroxy- quinazolin-2- ylsulfanyl)-acetic acid Analogues			
2-(1-(Furan-2- yl)ethylidene)hydrazin- yl)quinazolin-4(3H)- one (4a)	2	16	[5]
Fused Pyridazine- quinazolinone Derivative 2	32	32	[8]
Fused Pyridazine- quinazolinone Derivative 3	32	32	[8]
Standard Antifungal			
Amphotericin B	Varies	Varies	[1]
Clotrimazole	8	16	[5]

Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide.

Determination of Minimum Inhibitory Concentration (MIC) by Broth Microdilution Method

This method is used to determine the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism in a broth dilution series.

Materials:

- Test compounds and standard antibiotics
- Mueller-Hinton Broth (for bacteria) or RPMI-1640 medium (for fungi)
- Microbial cultures (bacterial or fungal strains)
- 96-well microtiter plates
- Spectrophotometer or microplate reader

Procedure:

- Preparation of Inoculum: Microbial cultures are grown overnight in their respective broths. The turbidity of the suspension is adjusted to match a 0.5 McFarland standard, which corresponds to approximately $1-2 \times 10^8$ CFU/mL for bacteria. The suspension is then diluted to achieve a final inoculum concentration of 5×10^5 CFU/mL in the test wells.
- Serial Dilution: The test compounds and standard antibiotics are serially diluted in the appropriate broth within the 96-well microtiter plates. A range of concentrations is prepared to determine the MIC value accurately.
- Inoculation: Each well is inoculated with the prepared microbial suspension. A positive control well (containing only broth and inoculum) and a negative control well (containing only broth) are included on each plate.
- Incubation: The plates are incubated at 35-37°C for 18-24 hours for bacteria and at a suitable temperature and duration for fungi.
- Reading Results: The MIC is determined as the lowest concentration of the compound at which no visible growth (turbidity) is observed. This can be assessed visually or by using a microplate reader.

Agar Well Diffusion Method

This method is used to assess the antimicrobial activity of a compound by measuring the zone of growth inhibition around a well containing the test substance.

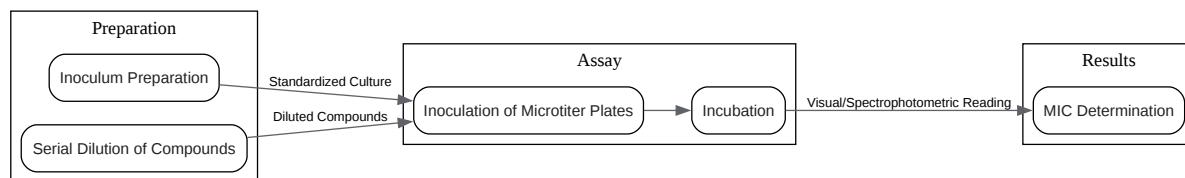
Materials:

- Test compounds and standard antibiotics
- Mueller-Hinton Agar (for bacteria) or Sabouraud Dextrose Agar (for fungi)
- Petri dishes
- Microbial cultures
- Sterile cork borer

Procedure:

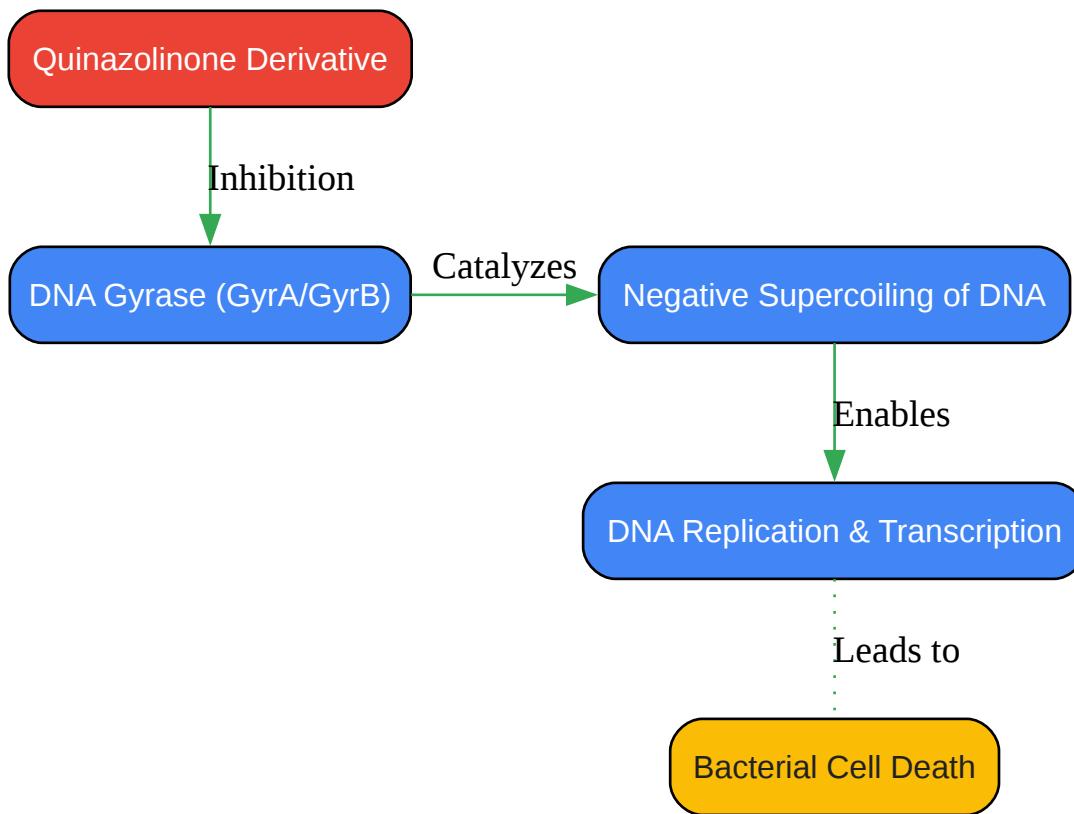
- Preparation of Agar Plates: The appropriate agar medium is poured into sterile Petri dishes and allowed to solidify.
- Inoculation: A standardized inoculum of the test microorganism is uniformly spread over the surface of the agar plate using a sterile swab.
- Well Creation: Wells of a specific diameter (e.g., 6-8 mm) are created in the agar using a sterile cork borer.
- Application of Test Substance: A fixed volume of the test compound solution at a known concentration is added to each well. A control well containing the solvent (e.g., DMSO) and a well with a standard antibiotic are also included.
- Incubation: The plates are incubated under appropriate conditions for the test microorganism.
- Measurement of Inhibition Zone: The diameter of the zone of complete inhibition of microbial growth around each well is measured in millimeters. A larger zone of inhibition indicates greater antimicrobial activity.

Mandatory Visualizations



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Caption: Workflow for MIC Determination.



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Caption: Proposed Mechanism of Action.

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